

Physicochemical properties of ethyl 2-octynoate

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Compound of Interest

Compound Name: *Ethyl 2-octynoate*

Cat. No.: *B080503*

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An In-depth Technical Guide on the Physicochemical Properties of **Ethyl 2-Octynoate**

This technical guide provides a comprehensive overview of the core physicochemical properties of **ethyl 2-octynoate** (CAS No. 10519-20-7). The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require detailed data and methodologies for this compound.

Compound Identification and Structure

Ethyl 2-octynoate is an ester with the molecular formula C₁₀H₁₆O₂.^{[1][2][3]} It is also known by several synonyms, including ethyl oct-2-ynoate, 2-octynoic acid ethyl ester, and ethyl heptyne carboxylate.^{[1][2][4][5]} The molecule features a terminal ethyl ester group and an internal alkyne (triple bond) between the second and third carbon atoms of the octanoyl chain.

Summary of Physicochemical Properties

The key quantitative physicochemical data for **ethyl 2-octynoate** are summarized in the table below for easy reference and comparison.

Property	Value	Conditions	Reference(s)
Molecular Formula	C ₁₀ H ₁₆ O ₂	[1][2][5]	
Molecular Weight	168.23 g/mol	[1][2][3][5]	
Boiling Point	85 °C	at 6 mmHg	[1][4][5]
Melting Point	19 °C	(literature value)	[4]
Density	0.91 g/cm ³	[1][4][5]	
Refractive Index	1.4484	at 20 °C	[1][5]
Flash Point	99 °C	(literature value)	[1][4][5]
Vapor Pressure	0.0308 mmHg	at 25 °C	[4]
Solubility	Soluble in alcohol	[6]	
Insoluble in water	[6]		
LogP (o/w)	3.729	(estimated)	[1][5]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **ethyl 2-octynoate** are outlined below. These represent standard laboratory procedures.

Determination of Boiling Point

The boiling point of **ethyl 2-octynoate** is determined at reduced pressure due to its relatively high boiling point at atmospheric pressure, which could lead to decomposition.

Methodology: Vacuum Distillation

- Apparatus Setup: A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The system is connected to a vacuum pump with a manometer to monitor the pressure.
- Sample Preparation: A sample of **ethyl 2-octynoate** is placed in the round-bottom flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.

- Procedure: The system is evacuated to the desired pressure (e.g., 6 mmHg). The flask is then heated gently. The temperature is recorded when the liquid is boiling and a stable ring of condensate is observed on the thermometer bulb. This temperature is the boiling point at that specific pressure.

Determination of Density

The density of liquid **ethyl 2-octynoate** can be accurately measured using a pycnometer.

Methodology: Pycnometer Method

- Preparation: A clean, dry pycnometer of a known volume is weighed empty (m1).
- Sample Measurement: The pycnometer is filled with **ethyl 2-octynoate**, ensuring no air bubbles are trapped. The filled pycnometer is then weighed (m2).
- Calculation: The mass of the sample is calculated ($m = m2 - m1$). The density (ρ) is then determined by dividing the mass by the known volume (V) of the pycnometer: $\rho = m/V$. The measurement should be performed at a constant temperature.

Determination of Refractive Index

The refractive index, a measure of how light propagates through the substance, is a characteristic property determined using a refractometer.

Methodology: Abbe Refractometer

- Calibration: The Abbe refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **ethyl 2-octynoate** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the boundary line between the light and dark regions is sharp and centered in the crosshairs. The refractive index is then read from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Spectroscopic Analysis

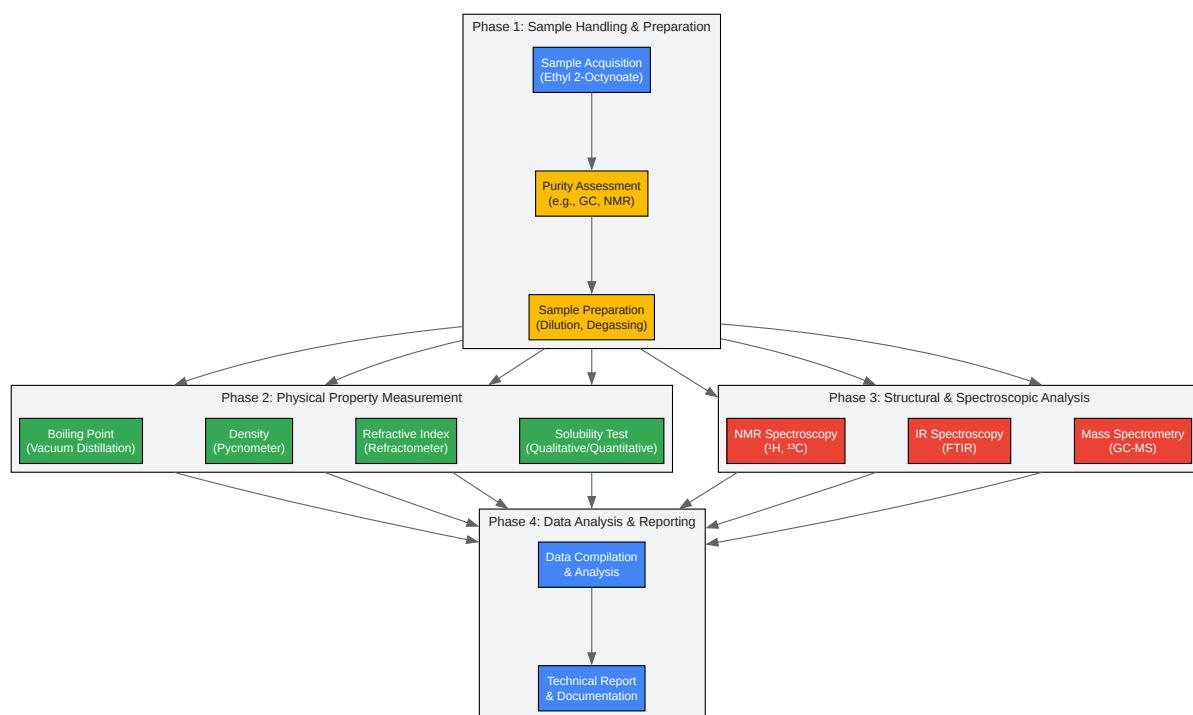
Spectroscopic techniques are essential for the structural confirmation and purity assessment of **ethyl 2-octynoate**.

Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: A dilute solution of **ethyl 2-octynoate** is prepared in a volatile organic solvent like dichloromethane or hexane.^[7] An internal standard may be added for quantitative analysis.^[8]
- Instrumentation: A gas chromatograph equipped with a suitable capillary column (e.g., a nonpolar column) is used to separate the sample components.^[9] The GC is coupled to a mass spectrometer, which serves as the detector.
- Analysis: The prepared sample is injected into the GC inlet, where it is vaporized.^[8] The components are separated based on their boiling points and interaction with the stationary phase. As **ethyl 2-octynoate** elutes from the column, it enters the mass spectrometer, where it is ionized (typically by electron impact). The resulting ions are separated by their mass-to-charge ratio, producing a mass spectrum that can be used for identification.^{[7][8]}

Workflow for Physicochemical Analysis

The following diagram illustrates a generalized workflow for the comprehensive physicochemical characterization of a chemical substance like **ethyl 2-octynoate**.

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Caption: General workflow for the physicochemical analysis of **ethyl 2-octynoate**.

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